

# Application Notes and Protocols for MFH290

## Stock Solution Preparation

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### Compound of Interest

Compound Name: MFH290

Cat. No.: B11932887

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## For Researchers, Scientists, and Drug Development Professionals

### Introduction

**MFH290** is a potent, selective, and covalent inhibitor of cyclin-dependent kinase 12 (CDK12) and cyclin-dependent kinase 13 (CDK13).[1][2] It functions by forming a covalent bond with Cysteine-1039 in the active site of CDK12, leading to the inhibition of RNA Polymerase II C-terminal domain (CTD) phosphorylation at the Serine-2 position.[1][2] This targeted inhibition disrupts the expression of key DNA damage response (DDR) genes, making **MFH290** a valuable tool for cancer research, particularly in combination with PARP inhibitors.[2][3] Accurate preparation of a stock solution is the first critical step for reliable and reproducible in vitro and in vivo experimental results.

## Data Presentation

The following table summarizes the key quantitative data for **MFH290**.



Parameter	Value	Source
Molecular Formula	C <sub>26</sub> H <sub>31</sub> N <sub>5</sub> O <sub>3</sub> S <sub>2</sub>	[3][4]
Molecular Weight	525.69 g/mol	[4]
CAS Number	2088715-91-5	[1][3]
Purity	>98% (typical)	[1]
Recommended Solvent	DMSO	[5]
Stock Solution Storage	-20°C for up to 1 month; -80°C for up to 6 months	[1]
Solid Compound Storage	-20°C for up to 3 years; 4°C for up to 2 years	[5]

## Experimental Protocols

Materials:

- **MFH290** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Centrifuge

Protocol for Preparing a 10 mM **MFH290** Stock Solution:

- Acclimatization: Before opening, allow the vial of **MFH290** powder to equilibrate to room temperature for at least 60 minutes.[6] This prevents condensation from forming on the compound.



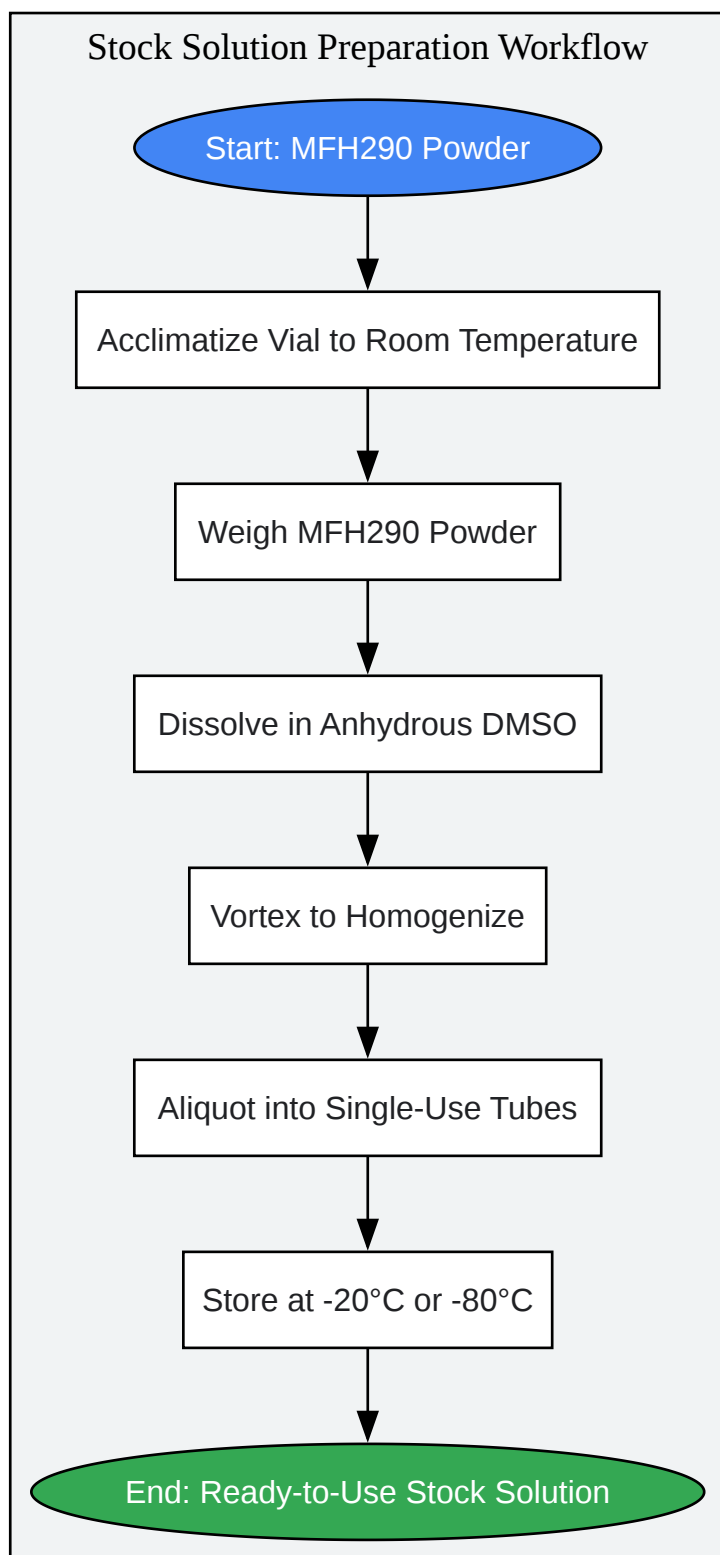
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **MFH290** powder. For example, to prepare 1 mL of a 10 mM stock solution, you would weigh out 5.26 mg of **MFH290** (see calculation below). For accuracy, it is recommended to weigh a larger amount (e.g., 10.52 mg) and dissolve it in a larger volume (e.g., 2 mL) to minimize weighing errors.<sup>[7]</sup>
  - Calculation:
    - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
    - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 525.69 \text{ g/mol} \times 1000 \text{ mg/g} = 5.2569 \text{ mg}$
- Dissolution: Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the **MFH290** powder.
- Mixing: Vortex the solution for 1-2 minutes until the **MFH290** is completely dissolved. A brief centrifugation might be necessary to collect all the powder from the walls of the tube before adding the solvent.<sup>[5]</sup>
- Aliquoting: To avoid repeated freeze-thaw cycles which can lead to degradation of the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.<sup>[1][5]</sup>
- Storage: Store the aliquots in tightly sealed vials at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).<sup>[1]</sup> When ready to use, thaw an aliquot at room temperature.

#### Protocol for Preparing Working Solutions:

For cell-based assays, the DMSO stock solution should be serially diluted in the appropriate cell culture medium to the final desired concentration.<sup>[5]</sup> It is crucial to ensure that the final concentration of DMSO in the culture medium is less than 0.5% to avoid solvent-induced cytotoxicity.<sup>[5]</sup> A vehicle control (medium with the same final concentration of DMSO) should always be included in the experiment.

## Visualizations

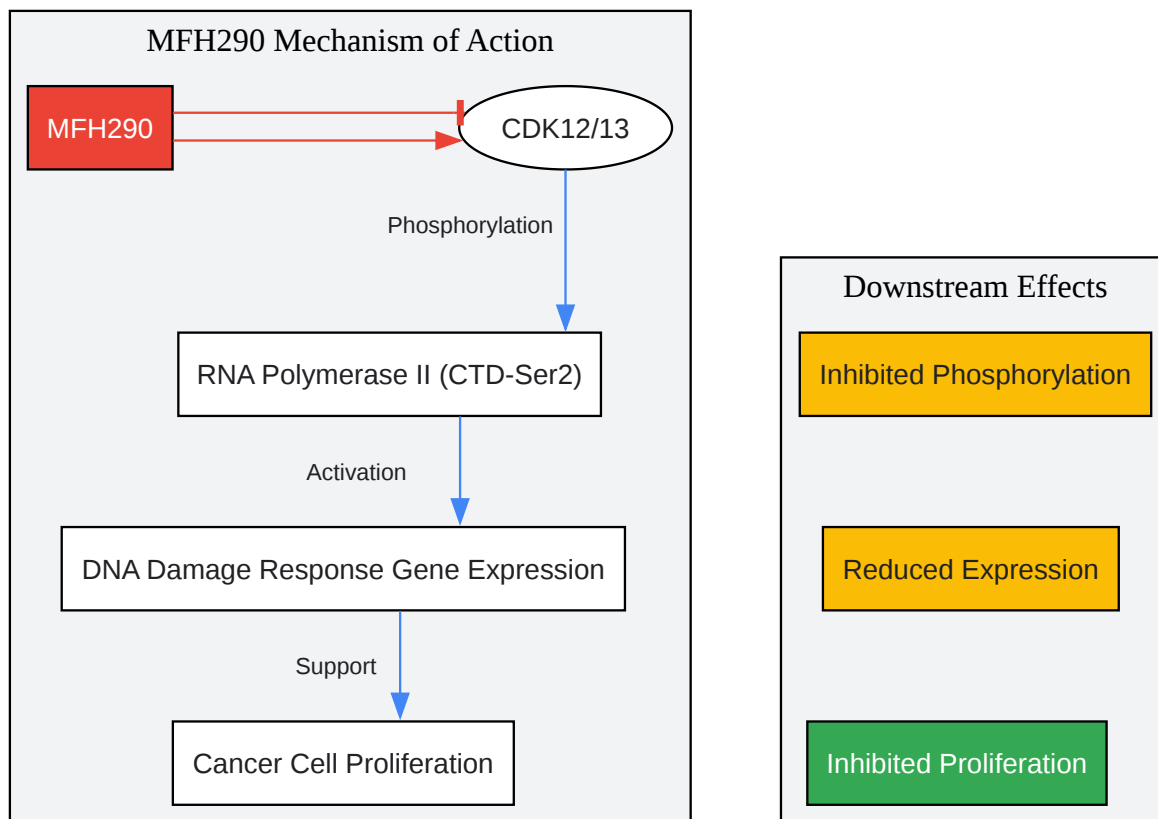




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Caption: Workflow for the preparation of an **MFH290** stock solution.





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Caption: Simplified signaling pathway showing the inhibitory action of **MFH290**.

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